

Commercial Sources and Quality Control of 3,4-Dimethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethylhexane

Cat. No.: B165660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, procurement, and quality control of **3,4-Dimethylhexane** (CAS No. 583-48-2). Intended for professionals in research, and drug development, this document outlines key suppliers, available purities, and detailed experimental protocols for purity assessment.

Commercial Availability of 3,4-Dimethylhexane

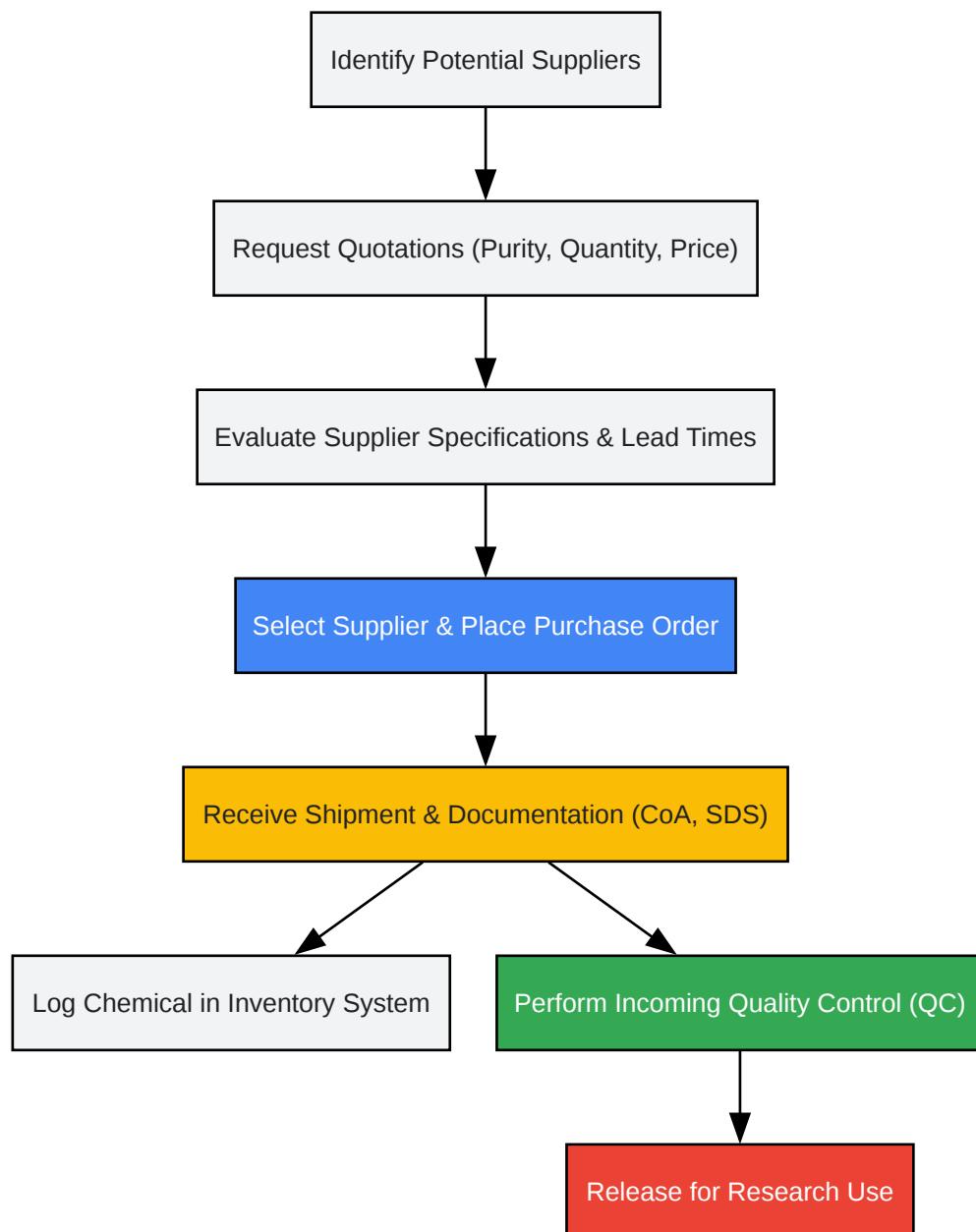
3,4-Dimethylhexane is a branched alkane available from a variety of chemical suppliers, catering to a range of research and development needs. It is typically offered in differing purity grades and quantities, from analytical standards to larger volumes for synthesis applications. Below is a summary of prominent commercial sources.

Supplier	Brand/Product Line	Catalog Number (Example)	Purity	Available Quantities
Thermo Scientific Chemicals	Thermo Scientific Chemicals (formerly Alfa Aesar)	AAH5349806	97%	5 g, 25 g
Sigma-Aldrich (Merck)	Supelco	40512	≥99.0% (GC)	1 mL
		97%		
TCI (Tokyo Chemical Industry)	TCI	D1228	>97.0% (GC)	5 mL
Santa Cruz Biotechnology	sc-254131	Contact for details		
National Analytical Corporation	95%, 99.0%	Contact for details		
CymitQuimica	Distributor for TCI	3B-D1228	>97.0% (GC)	5 mL
ProcessPointChemicals	Contact for details			

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information. Some suppliers may offer bulk quantities upon request.

Procurement Workflow

The procurement of **3,4-Dimethylhexane** for research purposes follows a standardized workflow, from initial supplier identification to final product reception and quality verification.

[Click to download full resolution via product page](#)*Procurement Workflow for **3,4-Dimethylhexane**.*

Commercial Synthesis of **3,4-Dimethylhexane**

While detailed proprietary synthesis routes are seldom disclosed by manufacturers, the commercial production of **3,4-Dimethylhexane** can be achieved through several established organic chemistry methods. These methods typically involve the formation of carbon-carbon bonds to construct the branched octane skeleton.

Common synthetic strategies include:

- **Alkylation:** The alkylation of a smaller hydrocarbon, such as hexane, with a methylating agent like methyl iodide in the presence of a strong base can introduce the desired methyl branches.
- **Hydrocarbon Cracking:** In the petroleum industry, larger hydrocarbons can be broken down into smaller, more valuable branched alkanes like **3,4-Dimethylhexane** through high-temperature and high-pressure cracking processes.
- **Catalytic Reforming:** Zeolites and other metal oxide catalysts can be employed under controlled conditions to facilitate the isomerization and rearrangement of linear alkanes into their branched counterparts.

Quality Control and Purity Assessment

Ensuring the purity of **3,4-Dimethylhexane** is critical for its application in sensitive research and development environments. The most common and effective method for purity assessment is Gas Chromatography-Mass Spectrometry (GC-MS). This technique allows for the separation of the main component from any impurities and provides confident identification based on mass spectra.

Experimental Protocol: Purity Analysis by GC-MS

This protocol outlines a general procedure for the determination of **3,4-Dimethylhexane** purity. Instrument conditions may need to be optimized for specific equipment and columns.

1. Sample Preparation:

- Prepare a 1% (v/v) solution of **3,4-Dimethylhexane** in a high-purity, volatile organic solvent such as hexane or dichloromethane.
- Filter the sample through a 0.45 μm syringe filter to remove any particulate matter that could interfere with the analysis.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.

- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is recommended for the separation of hydrocarbon isomers.
- Injector: Split/splitless injector.
- Injector Temperature: 250 °C.
- Injection Mode: Split mode with a split ratio of 50:1.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp to 150 °C at a rate of 10 °C/min.
 - Hold at 150 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: 35-200 amu.

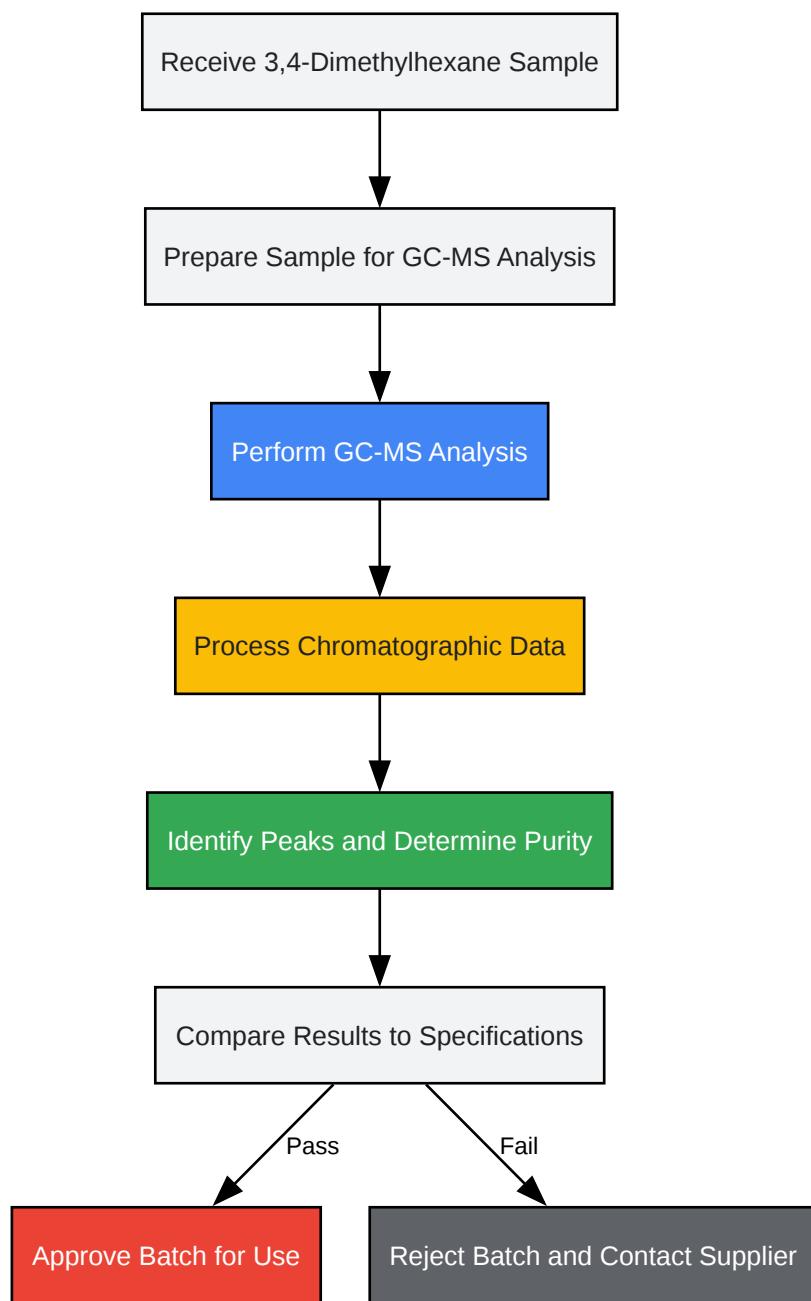
3. Data Analysis:

- The primary peak in the chromatogram should correspond to **3,4-Dimethylhexane**.
- Identify the peak by comparing its retention time with that of a certified reference standard.
- Confirm the identity of the peak by matching its mass spectrum with a reference spectrum from a library (e.g., NIST).

- Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram (excluding the solvent peak).

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of an incoming batch of **3,4-Dimethylhexane**.



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Quality Control Workflow for **3,4-Dimethylhexane** Analysis.

Safety and Handling

3,4-Dimethylhexane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[1][2] It is important to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and personal protective equipment.[2][3]

This guide provides a foundational understanding of the commercial landscape and quality control considerations for **3,4-Dimethylhexane**. For specific applications, further optimization of analytical methods and consultation with suppliers is recommended.

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References

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